

# 2-Iodophenyl Acetate: A Technical Guide to Safe Handling and Precautions

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## Compound of Interest

Compound Name: *2-Iodophenyl acetate*

Cat. No.: B1329851

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2-Iodophenyl acetate**. Due to the limited availability of a specific safety data sheet for this compound, this document compiles and extrapolates information from structurally similar compounds, such as other iodophenyl acetates and related aryl iodides. This information should be used as a foundational guide for safe laboratory practices, and a thorough risk assessment should be conducted before handling this chemical.

## Hazard Identification and Classification

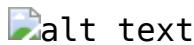
While a specific GHS classification for **2-Iodophenyl acetate** is not readily available, data from analogous compounds suggest it should be handled as a substance with potential for skin, eye, and respiratory irritation. It is a combustible solid.

Table 1: GHS Hazard Profile (Based on Structurally Similar Compounds)

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory system)	3	H335: May cause respiratory irritation

Note: This classification is extrapolated from data for similar compounds and should be used for precautionary purposes. A definitive classification may vary.

Pictogram:



Signal Word: Warning

## Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Iodophenyl acetate** is crucial for safe handling and storage.

Table 2: Physicochemical Data for **2-Iodophenyl Acetate**

Property	Value	Source
CAS Number	32865-61-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> IO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	262.04 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid	<a href="#">[1]</a>
Flash Point	Not applicable	<a href="#">[1]</a> <a href="#">[2]</a>
Storage Class	11 - Combustible Solids	<a href="#">[1]</a> <a href="#">[2]</a>

# Safe Handling and Experimental Protocols

Adherence to strict safety protocols is paramount when working with **2-Iodophenyl acetate** to minimize exposure and prevent accidents.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Iodophenyl acetate**.

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes and dust.[\[3\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) should be worn.[\[3\]](#)  
Gloves must be inspected before use and disposed of properly after handling the chemical.
- Skin and Body Protection: A laboratory coat should be worn.[\[3\]](#) For larger quantities or when there is a risk of significant exposure, additional protective clothing may be necessary.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[\[4\]](#) If a fume hood is not available, a NIOSH-approved respirator may be required.

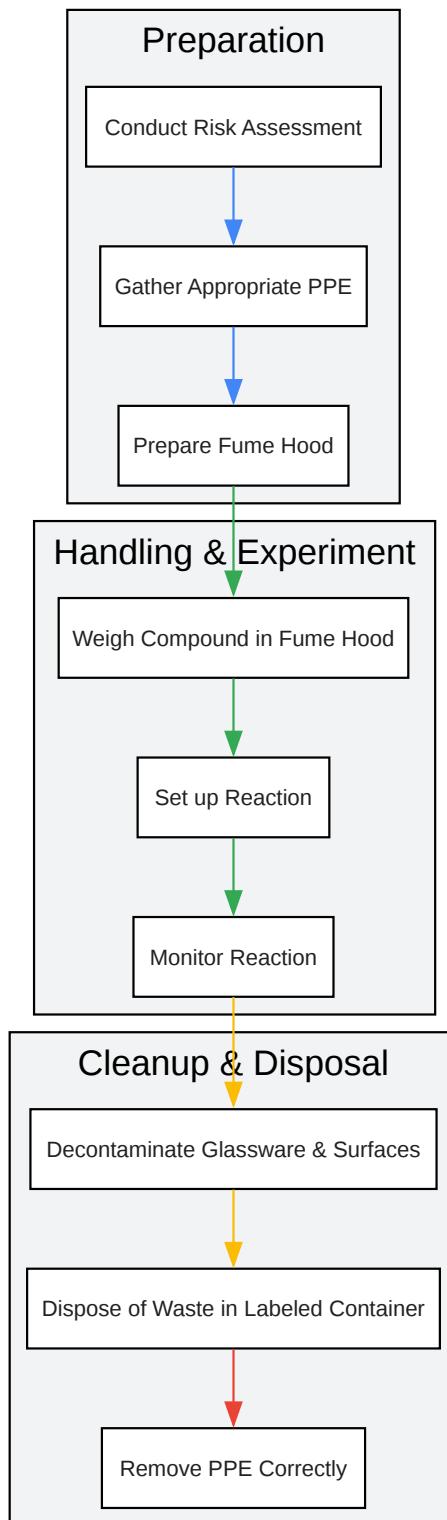
## Engineering Controls

- Ventilation: Always handle **2-Iodophenyl acetate** in a well-ventilated laboratory. A chemical fume hood is the preferred engineering control to minimize inhalation exposure.[\[4\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

## General Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **2-Iodophenyl acetate** in a laboratory setting.

## Safe Handling Workflow for 2-Iodophenyl Acetate

[Click to download full resolution via product page](#)**Caption: Logical workflow for handling 2-Iodophenyl acetate.**

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

Table 3: First Aid Measures (Based on Structurally Similar Compounds)

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4][5]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[4][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[5][6]
- Specific Hazards: During a fire, irritating and toxic gases, including carbon oxides and hydrogen iodide, may be generated.[5][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][6]

## Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (PPE) as described in Section 3.1. Ensure adequate ventilation.
- Containment and Cleanup: For a solid spill, carefully sweep or scoop up the material to avoid creating dust and place it into a suitable, labeled container for disposal.<sup>[5]</sup> For a solution, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.<sup>[3]</sup>
- Environmental Precautions: Prevent the material from entering drains, sewers, or waterways.  
<sup>[5]</sup>

## Storage and Disposal

Proper storage and disposal are essential to maintain the integrity of the chemical and to ensure the safety of laboratory personnel and the environment.

### Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[3][5]</sup>
- Keep away from incompatible substances such as strong oxidizing agents.
- Protect from heat and sources of ignition.<sup>[5]</sup>

### Disposal

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Chemical waste should be collected in a designated, labeled, and sealed container.
- Do not dispose of down the drain or in general waste.

## Conclusion

While specific safety and toxicity data for **2-Iodophenyl acetate** are not extensively documented, a precautionary approach based on the known hazards of similar compounds is essential. Researchers, scientists, and drug development professionals must adhere to the highest safety standards, including the consistent use of appropriate personal protective

equipment, proper engineering controls, and strict adherence to safe handling protocols. A thorough risk assessment should always precede any experimental work with this compound.

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